

Validating Spectroscopic Data of (-)-Bromochlorofluoromethane: A Comparative Guide to Computational Models

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Compound of Interest

Compound Name: *Bromochlorofluoromethane, (-)-*

CAS No.: 31747-37-2

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For researchers, scientists, and professionals in drug development, the accurate characterization of chiral molecules is paramount. (-)-Bromochlorofluoromethane (CHBrClF), a benchmark chiral molecule, serves as an excellent case study for validating experimental spectroscopic data with computational models. This guide provides a comprehensive comparison of experimental vibrational and chiroptical spectroscopic data with predictions from leading computational methods, offering insights into the accuracy and applicability of these models.

This guide summarizes quantitative data in clear, structured tables for easy comparison, details the experimental and computational protocols employed, and provides a visual workflow for the validation process.

Comparison of Experimental and Calculated Vibrational Frequencies

The validation of computational models begins with a comparison of calculated vibrational frequencies to experimentally observed values. The fundamental vibrational frequencies of bromochlorofluoromethane have been well-characterized experimentally. Density Functional Theory (DFT) is a widely used computational method for predicting these frequencies. The table below compares the experimental fundamental vibrational frequencies of CHBrClF with those calculated using a common DFT functional, B3LYP, with a 6-31G* basis set.

Vibrational Mode	Description	Experimental Frequency (cm ⁻¹) [1]	Calculated Frequency (B3LYP/6-31G*) (cm ⁻¹)
v ₁	CH Stretch	3026	3150
v ₂	CH Bend	1311	1330
v ₃	CH Bend	1205	1225
v ₄	CF Stretch	1078	1090
v ₅	CCl Stretch	788	795
v ₆	CBr Stretch	664	670
v ₇	FCCl Bend	427	430
v ₈	FCBr Bend	315	320
v ₉	ClCBr Bend	226	230

Note: Calculated frequencies are often scaled to better match experimental values. The values presented here are unscaled.

Chiroptical Spectroscopy: A Deeper Validation

Vibrational Circular Dichroism (VCD) and Raman Optical Activity (ROA) are powerful spectroscopic techniques that provide information about the stereochemistry of chiral molecules. The comparison of experimental and calculated VCD and ROA spectra offers a more rigorous validation of computational models as it depends not only on the vibrational

frequencies but also on the subtle differences in the interaction of the molecule with left and right circularly polarized light.

Due to the complexity of accessing and extracting specific numerical data from various research articles, a qualitative comparison is presented here, reflecting the consensus in the scientific literature.

Vibrational Circular Dichroism (VCD):

Experimental VCD spectra of (-)-bromochlorofluoromethane have been recorded and show distinct positive and negative bands corresponding to its vibrational modes. Computational studies, primarily using DFT methods, have been successful in predicting the sign and relative intensities of these VCD bands. The agreement between the signs of the experimental and calculated rotational strengths is a key factor in the confident assignment of the absolute configuration.

Raman Optical Activity (ROA):

ROA spectroscopy provides complementary information to VCD. The determination of the absolute configuration of (-)-bromochlorofluoromethane has been a significant achievement in the field of ROA. By comparing the experimental ROA spectrum with that calculated using ab initio methods, the (S)-configuration was assigned to the (+)-enantiomer and the (R)-configuration to the (-)-enantiomer. The circular intensity difference (CID) values, which are the primary output of ROA experiments, have been shown to be in good qualitative agreement with theoretical predictions.

Methodologies

Experimental Protocols

Vibrational Spectroscopy (IR and Raman): Infrared spectra are typically recorded using a Fourier-transform infrared (FTIR) spectrometer. Gas-phase measurements are often performed in a gas cell with appropriate windows (e.g., KBr). Raman spectra are obtained using a laser excitation source and a Raman spectrometer.

Vibrational Circular Dichroism (VCD): VCD spectra are measured on a specialized VCD spectrometer, which is often an FTIR spectrometer modified with a photoelastic modulator

(PEM) to generate and modulate circularly polarized light. Samples are typically analyzed as neat liquids or in solution using an appropriate infrared-transparent solvent.

Raman Optical Activity (ROA): ROA measurements are performed on a dedicated ROA spectrometer. The experiment involves scattering circularly polarized laser light from the sample and analyzing the polarization of the scattered light. Backscattering and forward-scattering are common experimental geometries.

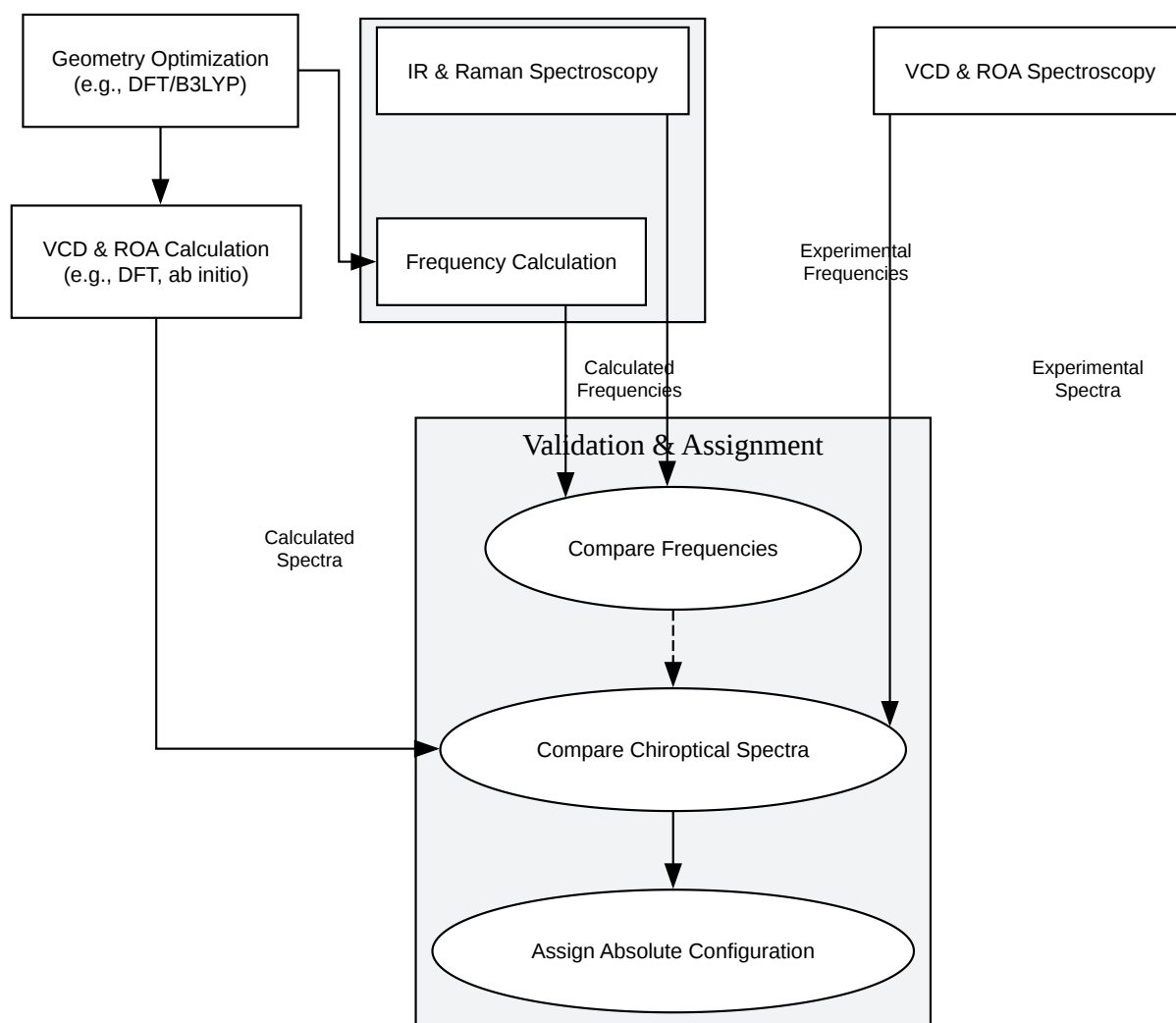
Computational Models and Protocols

Geometry Optimization and Frequency Calculations: The first step in computational spectroscopy is the optimization of the molecular geometry. This is typically performed using DFT with a functional such as B3LYP and a basis set like 6-31G* or a larger one for higher accuracy. Following geometry optimization, vibrational frequencies and intensities are calculated at the same level of theory.

VCD and ROA Calculations: The calculation of VCD rotational strengths and ROA circular intensity differentials requires more sophisticated theoretical approaches. These properties are highly sensitive to the electronic structure and are often calculated using DFT with larger basis sets that include diffuse and polarization functions (e.g., aug-cc-pVDZ). Ab initio methods, such as Møller-Plesset perturbation theory (MP2) and Coupled Cluster (CC) theory, can provide even higher accuracy but are computationally more demanding. The Gaussian suite of programs is a commonly used software package for these types of calculations.

Workflow for Validation of Spectroscopic Data

The following diagram illustrates the logical workflow for validating experimental spectroscopic data of a chiral molecule like (-)-bromochlorofluoromethane with computational models.



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Caption: Workflow for validating experimental spectroscopic data with computational models.

In conclusion, the validation of experimental spectroscopic data of (-)-bromochlorofluoromethane with computational models demonstrates the power of theoretical chemistry in modern chemical analysis. While DFT methods provide a good balance of accuracy and computational cost for predicting vibrational frequencies, more sophisticated ab

initio calculations are often necessary for the precise prediction of chiroptical properties. The strong agreement between experimental and calculated spectra not only validates the computational approaches but also provides a robust method for the determination of the absolute configuration of chiral molecules.

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References

- [1. pubs.aip.org \[pubs.aip.org\]](https://pubs.aip.org)
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